Application Note: Comprehensive Characterization of 3-[(2-Methoxyethyl)amino]-N-methylpropanamide

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Compound of Interest

Compound Name:	*3-[(2-Methoxyethyl)amino]-N-methylpropanamide*
CAS No.:	*1001346-35-5*
Cat. No.:	*B1516990*

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Introduction

3-[(2-Methoxyethyl)amino]-N-methylpropanamide is a molecule of interest in pharmaceutical development due to its unique structural features, including a secondary amine, an ether linkage, and a secondary amide. As with any potential drug candidate or intermediate, rigorous analytical characterization is paramount to ensure its identity, purity, and quality. This application note provides a comprehensive guide to the analytical methods for the complete characterization of this compound, intended for researchers, scientists, and drug development professionals. The methodologies detailed herein are designed to be robust and adhere to the principles of scientific integrity, ensuring the generation of reliable and reproducible data. The validation of these analytical procedures is grounded in the principles outlined in the ICH Q2(R2) guidelines.[1][2][3]

Molecular Structure and Functional Groups

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A thorough understanding of the molecular structure is the foundation for selecting appropriate analytical techniques. **3-[(2-Methoxyethyl)amino]-N-methylpropanamide** possesses the following key functional groups that will be the focus of our analytical investigation:

- Secondary Amine: The N-H bond and adjacent C-N bonds will have characteristic spectroscopic signatures.
- Secondary Amide: The C=O and N-H bonds of the amide group are strong absorbers in infrared spectroscopy and will show distinct chemical shifts in NMR.
- Ether Linkage: The C-O-C bond will be identifiable in the infrared spectrum.
- Aliphatic Chains: The various methylene and methyl groups will produce a series of signals in the NMR spectra.

Chromatographic Analysis for Purity and Quantification

Chromatographic techniques are essential for separating the target molecule from impurities and for accurate quantification. Both High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are valuable tools for these purposes.

High-Performance Liquid Chromatography (HPLC) with UV Detection

Due to the lack of a strong chromophore in the native molecule, direct UV detection at low wavelengths (e.g., 210 nm) can be employed, though it may lack sensitivity and selectivity. A more robust approach involves pre-column derivatization to attach a UV-active or fluorescent tag to the secondary amine, significantly enhancing detection.[4][5]

This protocol describes a method for the quantification of **3-[(2-Methoxyethyl)amino]-N-methylpropanamide** using pre-column derivatization with dansyl chloride, a common derivatizing agent for primary and secondary amines.[5]

1. Derivatization Procedure:

- Prepare a 1 mg/mL solution of the sample in acetonitrile.

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- To 100 µL of the sample solution, add 200 µL of a 10 mg/mL solution of dansyl chloride in acetone.
- Add 100 µL of a 0.1 M sodium bicarbonate buffer (pH 9.5).
- Vortex the mixture and heat at 60°C for 30 minutes in the dark.
- Cool the mixture to room temperature and add 100 µL of a 2% (v/v) solution of methylamine in water to quench the excess dansyl chloride.
- Vortex and let it stand for 15 minutes at room temperature.
- Filter the solution through a 0.45 µm syringe filter before injection.

2. HPLC Conditions:

Parameter	Value
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	A: Water with 0.1% Formic AcidB: Acetonitrile with 0.1% Formic Acid
Gradient	50% B to 95% B over 20 minutes
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detection	UV at 254 nm

Rationale for Experimental Choices:

- The C18 column is a versatile stationary phase for the separation of a wide range of organic molecules.
- The gradient elution allows for the effective separation of the derivatized analyte from the derivatizing agent and other impurities.
- Formic acid is added to the mobile phase to improve peak shape and ionization in case of subsequent mass spectrometric detection.

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Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile compounds. For **3-[(2-Methoxyethyl)amino]-N-methylpropanamide**, derivatization may be necessary to improve its thermal stability and chromatographic behavior.

This protocol outlines a general approach for the GC-MS analysis of the target molecule.

1. Sample Preparation:

- Dissolve the sample in a suitable solvent such as dichloromethane or methanol to a concentration of 1 mg/mL.
- For derivatization (optional but recommended), silylation reagents like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) can be used to derivatize the secondary amine and amide protons.

2. GC-MS Conditions:

Parameter	Value
Column	A mid-polar capillary column (e.g., 5% Phenyl Methyl Siloxane, 30 m x 0.25 mm, 0.25 µm film thickness)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	Initial temperature 80°C (hold for 2 min), ramp to 280°C at 10°C/min, hold for 5 min
Injector Temperature	250°C
Transfer Line Temp	280°C
Ion Source Temp	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-400

Expected Mass Spectral Fragmentation: The mass spectrum is expected to show a molecular ion peak (if stable enough) and characteristic fragment ions resulting from the cleavage of C-C,

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C-N, and C-O bonds. Common fragmentation patterns for amines and amides include alpha-cleavage.[6][7][8]

Spectroscopic Analysis for Structural Elucidation

Spectroscopic techniques provide detailed information about the molecular structure and functional groups present in the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the unambiguous structural elucidation of organic molecules. Both ^{1}H and ^{13}C NMR spectra should be acquired.

1. Sample Preparation:

- Dissolve 5-10 mg of the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, or D_2O).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

2. NMR Spectrometer Parameters:

- Spectrometer: 400 MHz or higher field strength for better resolution.
- ^{1}H NMR: Acquire standard proton spectra.
- ^{13}C NMR: Acquire proton-decoupled carbon spectra.
- 2D NMR: For complete assignment, 2D experiments such as COSY (Correlated Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are highly recommended.

Predicted ^{1}H and ^{13}C NMR Chemical Shifts: While experimental data is definitive, predictions can guide spectral interpretation.[9][10][11][12][13]

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Assignment	Predicted ^{1}H Chemical Shift (ppm)	Predicted ^{13}C Chemical Shift (ppm)
N-CH_3 (amide)	~2.8 (doublet due to N-H coupling)	~26
CH_2-C=O	~2.5 (triplet)	~35
CH_2-N (propanamide side)	~2.8 (triplet)	~48
CH_2-N (methoxyethyl side)	~2.7 (triplet)	~50
CH_2-O	~3.5 (triplet)	~70
O-CH_3	~3.3 (singlet)	~59
N-H (amide)	~7.5 (broad singlet)	-
N-H (amine)	~1.5 (broad singlet)	-
C=O	-	~173

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

1. Sample Preparation:

- Neat Liquid: Place a drop of the liquid sample between two salt plates (e.g., NaCl or KBr).
- Solid: Prepare a KBr pellet by mixing a small amount of the solid sample with dry KBr powder and pressing it into a transparent disk.
- Solution: Dissolve the sample in a suitable solvent that has minimal IR absorption in the regions of interest (e.g., CCl_4).

2. FTIR Spectrometer Parameters:

- Scan Range: 4000-400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 16-32

Expected Characteristic Absorption Bands:

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Functional Group	Vibrational Mode	Expected Wavenumber (cm^{-1})
Secondary Amine	N-H Stretch	3350-3310 (weak to medium)[14]
Secondary Amide	N-H Stretch	3370-3170 (medium)[15]
C=O Stretch (Amide I)	1680-1630 (strong)[15][16][17]	
N-H Bend (Amide II)	1570-1515 (strong)[15][16]	
Ether	C-O-C Stretch	1150-1085 (strong)
Aliphatic C-H	C-H Stretch	2960-2850 (strong)

Method Validation

To ensure the reliability of the analytical data, the developed methods must be validated according to ICH Q2(R2) guidelines.[1][2][3][18][19] The validation process provides documented evidence that the analytical procedure is suitable for its intended purpose.[1][2][3]

Key Validation Parameters:

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte in the sample.
- Range: The interval between the upper and lower concentrations of the analyte in the sample for which the analytical procedure has a suitable level of precision, accuracy, and linearity.
- Accuracy: The closeness of the test results obtained by the method to the true value.
- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes

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repeatability (intra-day precision) and intermediate precision (inter-day and inter-analyst precision).

- Detection Limit (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Quantitation Limit (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Visualization of the Analytical Workflow

The following diagram illustrates the integrated workflow for the comprehensive characterization of **3-[(2-Methoxyethyl)amino]-N-methylpropanamide**.

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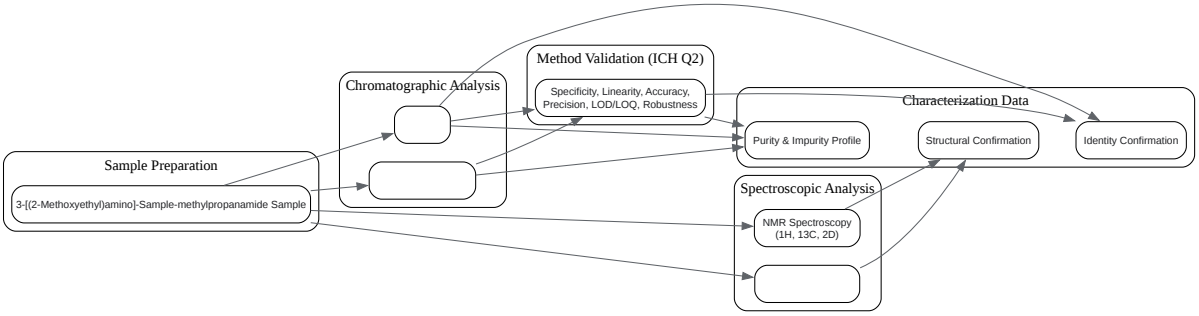

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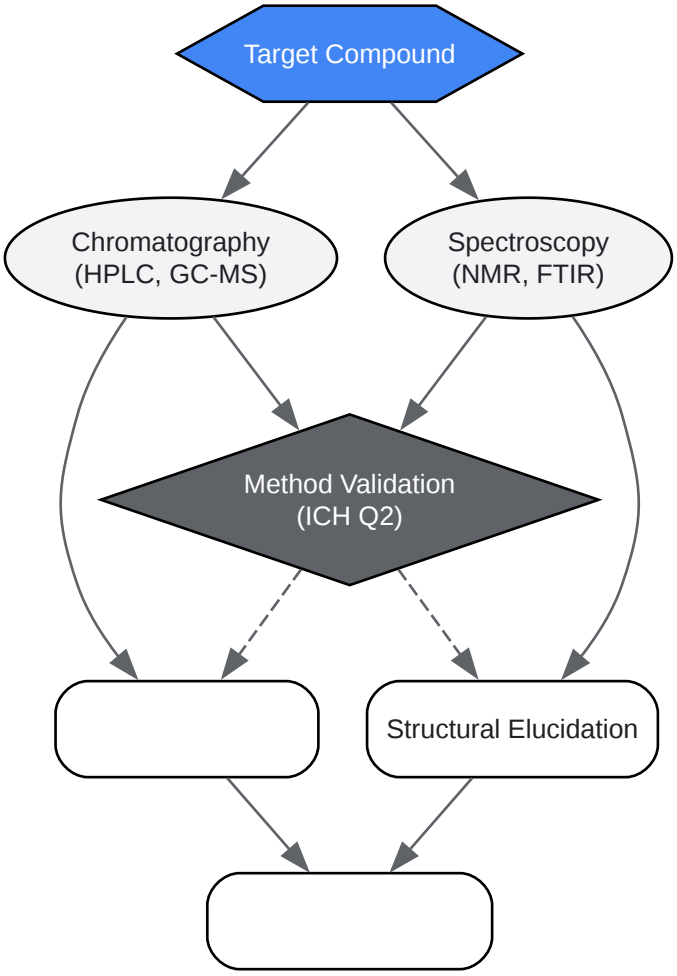

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Caption: Logical interplay of analytical techniques for comprehensive characterization.

Conclusion

The analytical methods outlined in this application note provide a robust framework for the comprehensive characterization of **3-[(2-Methoxyethyl)amino]-N-methylpropanamide**. By employing a combination of chromatographic and spectroscopic techniques, and adhering to rigorous method validation principles, researchers can confidently determine the identity, purity, and quality of this compound. This ensures the integrity of data for regulatory submissions and advances in drug development.

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